optimizing coupling efficiency of 8-Aminooctanoic acid hydrochloride

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Compound of Interest

Compound Name:	*8-Aminooctanoic acid hydrochloride*
CAS No.:	*27991-81-7*
Cat. No.:	*B1591209*

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Technical Support Center: **8-Aminooctanoic Acid Hydrochloride** Coupling

Welcome to the Advanced Synthesis Support Module. Subject: **8-Aminooctanoic Acid Hydrochloride** (8-AOA·HCl) CAS: 27991-81-7 (HCl salt) | Role: Hydrophobic C8 Linker / Spacer Support Lead: Senior Application Scientist, Peptide & Conjugation Chemistry[1]

Executive Summary

8-Aminooctanoic acid hydrochloride is a deceptively simple bifunctional linker.[1] Its aliphatic

chain introduces significant hydrophobicity, while its zwitterionic potential creates solubility paradoxes.

The Critical Failure Mode: The primary reason for coupling failure with the HCl salt is uncontrolled polymerization. Unlike Fmoc-protected variants, the raw HCl salt possesses both a nucleophilic amine (latent) and an electrophilic carboxyl (upon activation). If you activate the

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carboxyl group in the presence of a base without protecting the amine, the molecule will cyclize or polymerize (head-to-tail) instantly.

This guide provides the protocols to harness this molecule effectively, whether for Solid Phase Peptide Synthesis (SPPS) or Solution Phase conjugation.

Module 1: Material Preparation & Solubility

Q: Why is my 8-AOA·HCl precipitating in DCM or forming a gel in DMF?

A: The hydrochloride salt increases polarity, making it insoluble in non-polar solvents like Dichloromethane (DCM). Conversely, the aliphatic chain causes aggregation in aqueous buffers.

The Fix: Solvent Systems & Base Neutralization Do not attempt to dissolve 8-AOA[1]·HCl in pure DCM. Use the following solvent hierarchies based on your application:

Application	Recommended Solvent System	Additive for Solubility
SPPS (Standard)	DMF or NMP (Anhydrous)	0.4 M LiCl (breaks aggregation)
Solution Phase	DMSO / DMF (9:1 ratio)	Warm to 40°C if cloudy
Aqueous Conjugation	Phosphate Buffer (pH 5.5 - 6.[1]0)	10-20% Acetonitrile

Technical Note: The HCl salt carries an acidic proton. You must account for this in your base stoichiometry.

- Rule of Thumb: 1.0 eq of 8-AOA·HCl requires 1.0 eq of base (e.g., DIEA) just to neutralize the salt. You need additional base for the coupling reaction.

Module 2: Coupling Protocols

Scenario A: Solid Phase Peptide Synthesis (SPPS)

Target: Attaching 8-AOA to a resin-bound peptide.[1]

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WARNING: If you are using raw 8-AOA·HCl (unprotected amine) in SPPS, you will cap your peptide chain because the amine will remain exposed. Standard practice dictates using Fmoc-8-aminooctanoic acid. If you must use the HCl salt (e.g., as a final N-terminal cap), follow this "In-Situ Neutralization" protocol to ensure high efficiency.

Protocol: The "Pre-Activation" Method (HATU/DIEA)

- Dissolution: Dissolve 8-AOA·HCl (5.0 eq relative to resin) in anhydrous DMF.
- Neutralization (Critical): Add DIEA (10.0 eq).
  - Why 10 eq? 5 eq neutralizes the HCl salt; 5 eq activates the coupling.
- Activation: Add HATU (4.9 eq) to the mixture.
  - Timing: Shake for exactly 30 seconds. Do not age > 2 minutes (risk of guanidinylation).
- Coupling: Add the activated solution to the resin.
- Reaction Time: 1 hour at Room Temp.
- Monitoring: Perform a Kaiser Test. If blue (positive), re-couple using PyBOP/HOAt.

Scenario B: Solution Phase Conjugation

Target: Linking 8-AOA to an amine-containing payload (e.g., Drug-NH2).[1]

Q: How do I prevent 8-AOA from reacting with itself?

A: You must use a Protection Strategy or pH Control.

Method 1: The Protection Route (Recommended)

- Step 1: Protect the amine of 8-AOA[1]·HCl with a Boc group (Boc-anhydride, NaOH) before coupling.
- Step 2: Couple Boc-8-AOA-OH to your payload.
- Step 3: Deprotect with TFA.

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- Why: This guarantees 100% monomeric coupling.

Method 2: The pH-Controlled Route (Direct Use) If you cannot protect, you must keep the amine protonated (

) while activating the carboxylic acid.[1]

- Dissolve 8-AOA[2]·HCl in water/dioxane (1:1).
- Adjust pH to 4.5 - 5.0. (At this pH, the amine is protonated and unreactive; the carboxyl is partially available).
- Add EDC[3]·HCl (1.2 eq) and Sulfo-NHS (1.2 eq).
- React for 15 mins to form the NHS-ester.
- Rapidly add this mixture to your target amine (Drug-NH2) buffered at pH 8.5.
- Risk: High risk of polymerization if pH drifts > 6.0 during activation.

Module 3: Troubleshooting Logic (Visualized)

Use the following decision matrix to diagnose low coupling efficiency.

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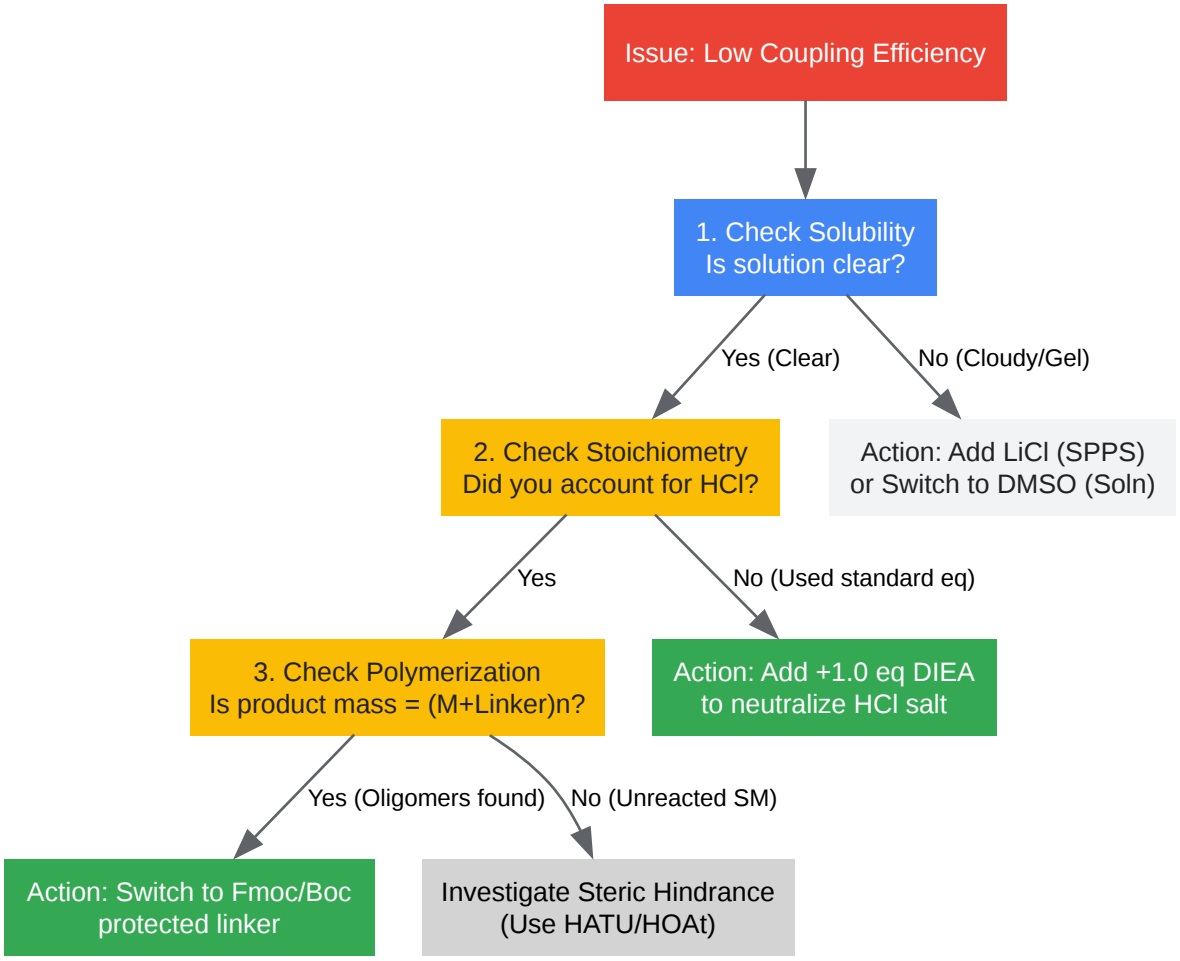

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Caption: Diagnostic workflow for isolating failure modes in 8-AOA coupling. Green nodes indicate corrective protocols.

Module 4: Frequently Asked Questions (FAQ)

Q1: Can I use DIC/Oxyma instead of HATU? A: Yes, and it is often preferred to reduce racemization (though 8-AOA is achiral, so racemization is irrelevant here). DIC/Oxyma is safer than HATU regarding guanidinylation side reactions. However, for the HCl salt, ensure you add 1.0 eq of DIEA to the coupling mixture to free the carboxylate for activation.

Q2: I see a mass of +113 Da repeating units in my LCMS. What is this? A: This is the "Nylon-8" oligomer.[1] Your 8-AOA has polymerized.

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- Cause: You activated the carboxyl group in a basic environment where the amine was also free.
- Solution: You must use N-terminal protection (Fmoc/Boc) or strictly control pH as described in Module 2, Method 2.

Q3: Why is the coupling slow even with HATU? A: The

alkyl chain is hydrophobic and "greasy." It can fold back on the resin or aggregate in polar solvents like DMF.

- Optimization: Perform the coupling at 45°C (microwave or conventional heating) to disrupt hydrophobic interactions. Add 0.4M LiCl to the coupling buffer.

References

- Albericio, F., et al. (2018).[1] Peptide Synthesis: Coupling Reagents and Methods.[4][5][6][7][8] Bachem Technical Guides. Link
- Thermo Fisher Scientific. (n.d.). Crosslinking Technical Handbook: Prevention of Polymerization.Link
- Merck Millipore. (2023). Novabiochem® Peptide Synthesis Reagents: HATU and Base Stoichiometry.Link[1]
- PubChem. (2024).[9] **8-Aminooctanoic acid hydrochloride** - Compound Summary. National Library of Medicine. Link

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Sources

- 1. peptide.com [peptide.com]
- 2. medchemexpress.com [medchemexpress.com]

- 3. peptide.com [peptide.com]
- 4. peptide.com [peptide.com]
- 5. documents.thermofisher.com [documents.thermofisher.com]
- 6. merckmillipore.com [merckmillipore.com]
- 7. bachem.com [bachem.com]
- 8. US11028123B2 - Capping of unprotected amino groups during peptide synthesis - Google Patents [patents.google.com]
- 9. 8-Aminooctanoic acid hydrochloride | C8H18ClNO2 | CID 17803404 - PubChem [pubchem.ncbi.nlm.nih.gov]

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